

SGC2085 solubility issues in aqueous buffer

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Compound of Interest

Compound Name: SGC2085

Cat. No.: B10771654

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SGC2085 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility challenges of **SGC2085** in aqueous buffers. Find troubleshooting tips and frequently asked questions to ensure the successful integration of **SGC2085** into your experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is **SGC2085** and what is its primary mechanism of action?

SGC2085 is a potent and selective inhibitor of Coactivator Associated Arginine Methyltransferase 1 (CARM1/PRMT4).[1][2][3][4][5] It functions with an IC₅₀ value of 50 nM and exhibits over 100-fold selectivity against other Protein Arginine Methyltransferases (PRMTs), with the exception of PRMT6 (IC₅₀ = 5.2 μM).[1][3] CARM1 is a key enzyme involved in neoplastic transformation in colorectal cancer and estrogen-stimulated breast cancer growth, making **SGC2085** a valuable tool for studying these processes.[2][4]

Q2: I am observing precipitation after adding my **SGC2085** DMSO stock solution to my aqueous cell culture medium. Why is this happening?

This is a common issue due to the significant difference in solvent properties between dimethyl sulfoxide (DMSO) and aqueous buffers.[6] **SGC2085**, like many small molecule inhibitors, is hydrophobic and has poor solubility in water.[1][6] While it readily dissolves in an organic solvent like DMSO, the drastic dilution into an aqueous environment can cause the compound to "crash out" of the solution, leading to precipitation.[6]

Q3: What are the recommended solvents for dissolving **SGC2085**?

SGC2085 is soluble in several organic solvents. For the free base form (CAS: 1821908-48-8), DMSO is a common choice.^{[1][5]} For the hydrochloride salt form (CAS: 1821908-49-9), DMF, DMSO, and Ethanol are effective solvents.^[3] Additionally, a mixture of Ethanol:PBS (pH 7.2) (1:10) can be used, although at a much lower concentration.^[3]

Q4: What is the maximum recommended final DMSO concentration in cell culture experiments?

To minimize cytotoxicity, the final concentration of DMSO in your culture medium should be kept as low as possible, typically below 0.5%.^[6] However, for some poorly soluble compounds, a slightly higher but still cell-tolerated concentration might be necessary to maintain solubility.^[6] It is crucial to always include a vehicle control with the same final DMSO concentration in your experiments.^[6]

Q5: Can I store **SGC2085** in an aqueous solution?

It is not recommended to store **SGC2085** in aqueous solutions for extended periods due to its limited stability and potential for precipitation.^{[6][7]} Always prepare fresh working solutions in your aqueous buffer or cell culture medium immediately before use.^[7] Stock solutions in anhydrous DMSO can be stored at -20°C or -80°C.^{[4][5][8][9]}

Solubility Data

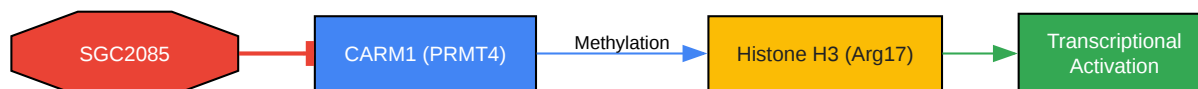
The following table summarizes the reported solubility of **SGC2085** in various solvents.

Compound Form	Solvent	Concentration
SGC2085 (Free Base)	DMSO	62 mg/mL (198.45 mM) ^{[1][5]}
SGC2085 (Hydrochloride)	DMF	30 mg/mL ^[3]
SGC2085 (Hydrochloride)	DMSO	30 mg/mL ^[3]
SGC2085 (Hydrochloride)	Ethanol	30 mg/mL ^[3]
SGC2085 (Hydrochloride)	Ethanol:PBS (pH 7.2) (1:10)	0.1 mg/mL ^[3]
SGC2085 (Free Base)	Water	Insoluble ^[1]

Troubleshooting Guides

Guide 1: Precipitate Observed Immediately Upon Dilution in Aqueous Buffer

If you observe immediate precipitation when adding your **SGC2085** DMSO stock to your aqueous buffer or cell culture medium, follow these steps:



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